

# Enhancing Spiromesifen efficacy on waxy leaves with non-ionic surfactants

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## Compound of Interest

Compound Name: *Spiromesifen*

Cat. No.: *B166731*

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## Technical Support Center: Enhancing Spiromesifen Efficacy on Waxy Leaves

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guidance and frequently asked questions (FAQs) for enhancing the efficacy of the insecticide/miticide **Spiromesifen** on plants with waxy leaves through the use of non-ionic surfactants.

## Troubleshooting Guide

This guide addresses common issues encountered during the application of **Spiromesifen** with non-ionic surfactants to plants with waxy leaf surfaces.

Issue	Possible Cause	Troubleshooting Steps
Poor efficacy of Spiromesifen on waxy-leaved plants (e.g., citrus, brassicas, succulents).	1. Inadequate wetting and spreading of the spray solution on the hydrophobic leaf surface. <a href="#">[1]</a> 2. Run-off of spray droplets before the active ingredient can penetrate the leaf cuticle. <a href="#">[1]</a> 3. Sub-optimal concentration of the non-ionic surfactant.	1. Incorporate a non-ionic surfactant: Add a non-ionic surfactant to the tank mix to reduce the surface tension of the spray solution, leading to better droplet spreading and coverage. <a href="#">[1]</a> 2. Verify surfactant concentration: Ensure the non-ionic surfactant is used at the manufacturer's recommended concentration. Start with the lower recommended rate and adjust as needed based on plant type and environmental conditions. 3. Optimize spray application: Use spray nozzles that produce a fine to medium droplet size to maximize coverage and minimize runoff.
Phytotoxicity observed on treated plants (e.g., leaf burn, spotting).	1. Excessive concentration of the non-ionic surfactant. <a href="#">[1]</a> 2. Application during periods of high temperature or direct sunlight. 3. Plant sensitivity to the specific non-ionic surfactant used.	1. Reduce surfactant concentration: If phytotoxicity is observed, lower the concentration of the non-ionic surfactant in the next application. <a href="#">[1]</a> 2. Adjust application timing: Apply Spiromesifen and surfactant mixtures during cooler parts of the day, such as early morning or late evening, to avoid rapid drying and potential for leaf burn. 3. Conduct a patch test: Before treating a large area, test the Spiromesifen and non-

ionic surfactant mixture on a small portion of the plants to assess for any adverse reactions. 4. Select a different non-ionic surfactant: Some plant species may be sensitive to certain surfactants. If phytotoxicity persists, consider trying a different brand or formulation of non-ionic surfactant.

Inconsistent results between experiments.

1. Variability in environmental conditions (temperature, humidity). 2. Differences in the waxy cuticle composition of the target plants.<sup>[2]</sup> 3. Inconsistent mixing of the tank solution.

1. Standardize environmental conditions: Conduct experiments under controlled and consistent environmental conditions whenever possible. 2. Characterize plant material: Document the species, age, and condition of the plants used in each experiment, as these factors can influence the thickness and composition of the leaf cuticle. 3. Ensure proper mixing: Thoroughly agitate the tank mix before and during application to ensure a uniform distribution of Spiromesifen and the non-ionic surfactant.

## Frequently Asked Questions (FAQs)

Q1: How do non-ionic surfactants improve the efficacy of **Spiromesifen** on waxy leaves?

A1: Non-ionic surfactants are adjuvants that reduce the surface tension of the spray solution.<sup>[1]</sup> This allows the spray droplets to spread out more evenly across the waxy, water-repellent leaf

surface instead of beading up and rolling off.[1] Improved spreading leads to a larger contact area and increased penetration of the active ingredient, **Spiromesifen**, through the waxy cuticle to its target site within the plant tissue.[2]

Q2: What type of non-ionic surfactant should I use with **Spiromesifen**?

A2: It is recommended to use a non-ionic surfactant that is registered for agricultural use and is compatible with **Spiromesifen** formulations. Always refer to the **Spiromesifen** product label for any specific recommendations or restrictions on adjuvant use.

Q3: What is the recommended concentration of non-ionic surfactant to use with **Spiromesifen**?

A3: The optimal concentration of a non-ionic surfactant can vary depending on the product, the target plant species, and environmental conditions. Generally, it is best to start with the lowest recommended rate on the surfactant label and conduct small-scale trials to determine the most effective concentration that does not cause phytotoxicity.

Q4: Can I mix other pesticides or nutrients with **Spiromesifen** and a non-ionic surfactant?

A4: Tank mixing multiple products can sometimes lead to compatibility issues or reduced efficacy. It is crucial to perform a jar test to check for physical compatibility before mixing large quantities. Always consult the product labels for all components of a potential tank mix for any known incompatibilities.

Q5: Will using a non-ionic surfactant affect the residual activity of **Spiromesifen**?

A5: By improving the initial deposition and uptake of **Spiromesifen**, a non-ionic surfactant can potentially enhance its overall performance, which may be perceived as an extension of its residual activity. However, the inherent residual properties of **Spiromesifen** are determined by its chemical nature and degradation rate.

## Experimental Protocols

### Protocol for Evaluating the Efficacy of **Spiromesifen** with a Non-Ionic Surfactant on Two-Spotted Spider Mites

## (*Tetranychus urticae*) on a Waxy-Leaved Plant (e.g., Bean Plants)

1. Objective: To determine if the addition of a non-ionic surfactant enhances the acaricidal efficacy of **Spiromesifen** against *Tetranychus urticae* on a plant with a waxy leaf surface.

2. Materials:

- **Spiromesifen** formulation (e.g., 240 SC)
- Non-ionic surfactant
- Potted bean plants (or another suitable waxy-leaved host plant)
- A healthy, susceptible colony of *Tetranychus urticae*
- Distilled water
- Pressurized sprayer
- Microscope
- Fine camel-hair brush
- Petri dishes
- Leaf discs (of a standard diameter)

3. Experimental Design:

- Treatments:
  - Control (distilled water only)
  - Non-ionic surfactant only (at the desired concentration)
  - **Spiromesifen** only (at a sub-lethal concentration to allow for potential enhancement to be observed)

- **Spiromesifen** + Non-ionic surfactant
- Replication: A minimum of 4 replicates per treatment.
- Experimental Unit: A single potted plant or a set of leaf discs in a petri dish.

4. Procedure: a. Mite Infestation: i. Select healthy, uniform bean plants. ii. Using a fine camel-hair brush, transfer a known number of adult female *T. urticae* (e.g., 20) onto each leaf to be treated. iii. Allow the mites to establish and lay eggs for 24-48 hours.

5. Data Analysis:

- Analyze the mortality data using appropriate statistical methods (e.g., ANOVA followed by a means separation test) to determine if there are significant differences between the treatments.

## Data Presentation

The following tables provide an example of how to structure quantitative data from an efficacy trial.

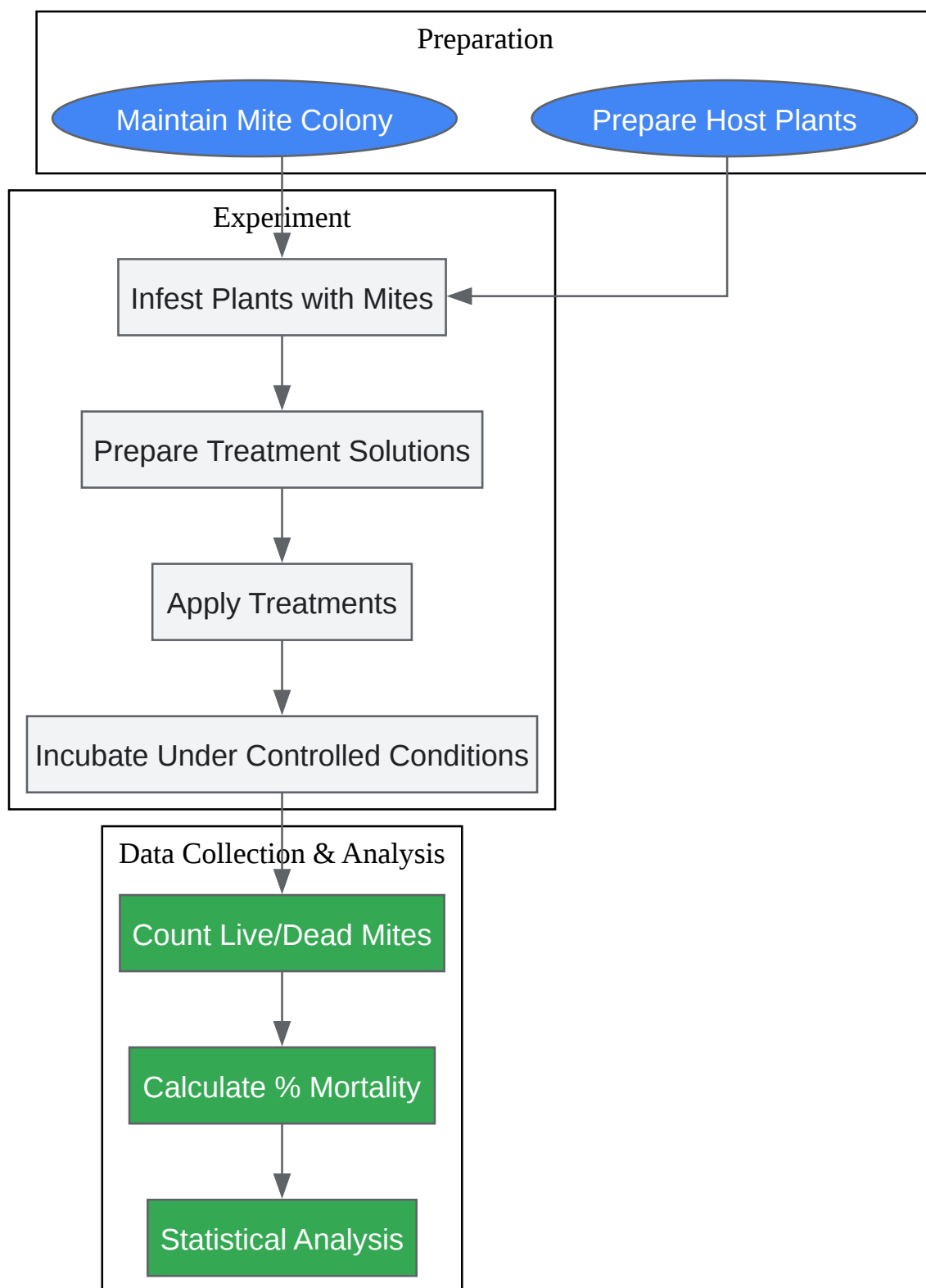
Table 1: Efficacy of **Spiromesifen** with and without a Non-ionic Surfactant against *Tetranychus urticae* on Bean Plants (7 Days After Treatment)

Treatment	Concentration (Spiromesifen)	Concentration (Non-ionic Surfactant)	Mean Mortality (%)	Standard Deviation
Control	0 ppm	0% v/v	2.5	± 1.1
Non-ionic Surfactant	0 ppm	0.1% v/v	5.2	± 2.3
Spiromesifen	50 ppm	0% v/v	45.8	± 5.7
Spiromesifen + Non-ionic Surfactant	50 ppm	0.1% v/v	88.3	± 4.9

Table 2: Lethal Concentration (LC50) Values for **Spiromesifen** with and without a Non-ionic Surfactant against *Tetranychus urticae*

Treatment	LC50 (ppm)	95% Confidence Interval
Spiromesifen	55.2	50.1 - 60.8
Spiromesifen + Non-ionic Surfactant	28.7	25.4 - 32.5

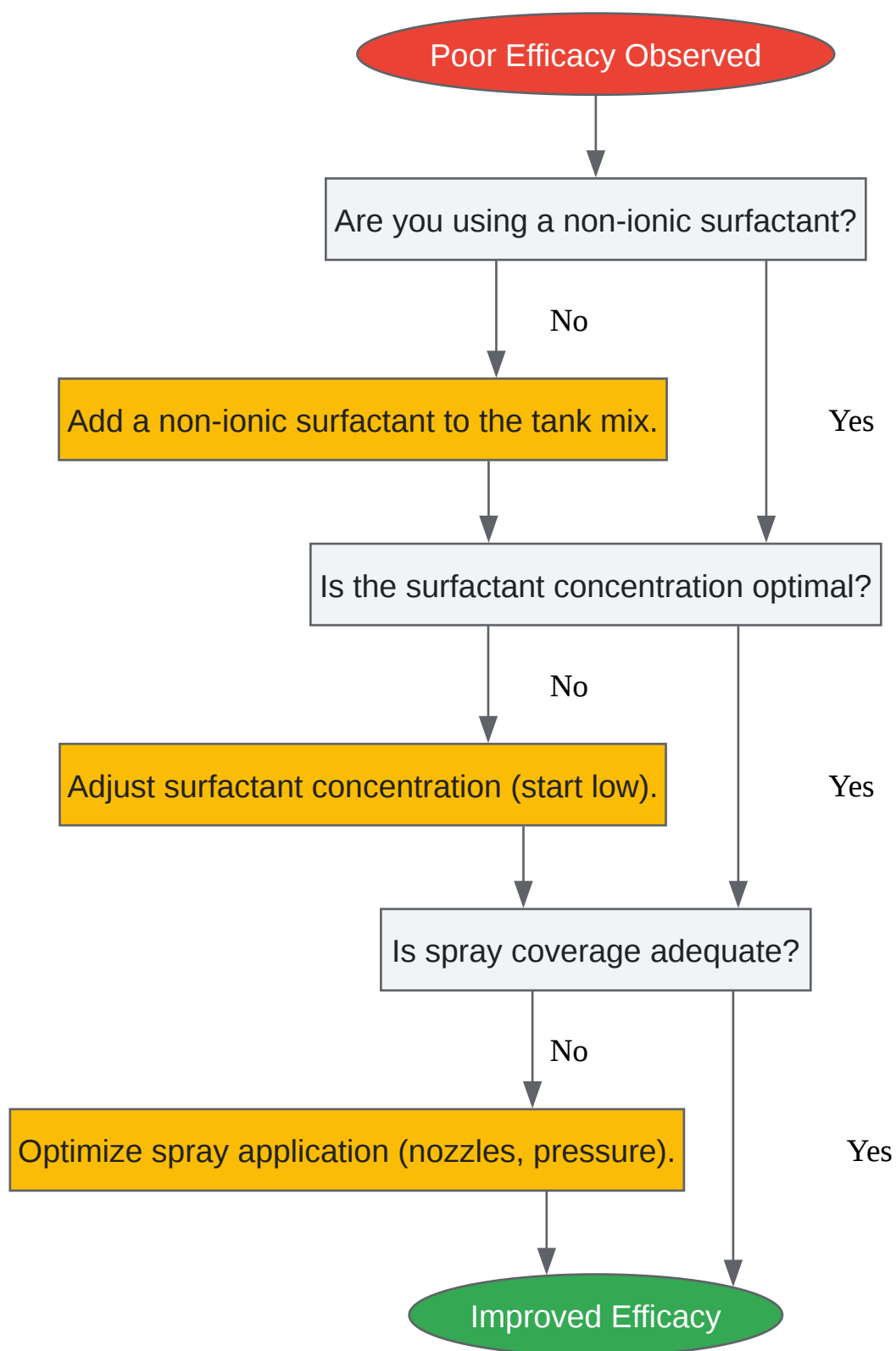
## Visualizations



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Caption: Experimental workflow for evaluating **Spiromesifen** efficacy.





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Caption: Troubleshooting logic for poor **Spiromesifen** efficacy.

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## References

- 1. Evaporation and spread of surfactant amended droplets on leaves : USDA ARS [ars.usda.gov]
- 2. ISIS Uncovering the effect of pesticides on the waxy layer of plants [isis.stfc.ac.uk]
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